

Essential Procedures for the Safe Disposal of 2-Ethoxypentane

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Compound of Interest

Compound Name: 2-Ethoxypentane

Cat. No.: B162242

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For Immediate Reference: Safe Handling and Disposal of **2-Ethoxypentane**

This document provides critical safety and logistical information for the proper disposal of **2-Ethoxypentane** (CAS No. 1817-89-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with hazardous waste regulations. Given its properties as a flammable ether, **2-Ethoxypentane** requires careful management to mitigate risks of fire, explosion, and environmental contamination.

Key Physical and Hazard Data

2-Ethoxypentane is a colorless liquid with a mild odor.^[1] Its low flash point categorizes it as a highly flammable liquid, which is the primary hazard to consider during its handling and disposal.

Property	Value	Reference
CAS Number	1817-89-6	[2]
Molecular Formula	C7H16O	[3]
Molecular Weight	116.20 g/mol	[3]
Flash Point	9°C (48.2°F)	[4]
Boiling Point	approx. 109°C	[4]
Density	approx. 0.77 g/cm ³	[4]
Water Solubility	Limited	[1]

Immediate Safety and Personal Protective Equipment (PPE)

Due to its flammability and potential health risks, appropriate personal protective equipment must be worn at all times when handling **2-Ethoxypentane**.

Recommended PPE:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A flame-retardant lab coat or chemical-resistant apron.
- Respiratory Protection: If working outside of a certified chemical fume hood or in poorly ventilated areas, a respirator with an organic vapor cartridge is necessary.[5]

All handling of **2-Ethoxypentane**, including preparation for disposal, should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure and the risk of vapor ignition.[6]

Detailed Disposal Protocol for 2-Ethoxypentane

The disposal of **2-Ethoxypentane** must be managed as a hazardous waste, in compliance with local, state, and federal regulations.[1] It is illegal and unsafe to dispose of flammable solvents like **2-Ethoxypentane** by evaporation or pouring them down the drain.[6][7]

Step-by-Step Disposal Procedure:

- Waste Characterization: Based on its flashpoint of 9°C, **2-Ethoxypentane** is classified as an ignitable hazardous waste.
- Waste Collection:
 - Collect waste **2-Ethoxypentane** in a designated, compatible waste container. Glass bottles are often suitable for solvent waste.[6]
 - The container must be in good condition, with no leaks or rust, and must have a secure, tight-fitting lid.[8]
 - Do not mix **2-Ethoxypentane** with incompatible waste streams. It is generally collected with other non-halogenated organic solvents.[7]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**2-Ethoxypentane**."[8]
 - Include an accumulation start date on the label.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.
 - Ensure the storage area is designated for flammable liquids and is equipped with appropriate fire suppression systems.
 - Store in a secondary containment bin to prevent the spread of material in case of a leak.
- Peroxide Formation:

- Like other ethers, **2-Ethoxypentane** has the potential to form explosive peroxides over time, especially when exposed to air and light.
- If the chemical has been stored for an extended period or if crystals are visible around the container cap, do not move it. Contact your institution's Environmental Health and Safety (EHS) department immediately for guidance.[9]
- Disposal Pickup:
 - Arrange for a pickup of the hazardous waste through your institution's EHS department or a certified hazardous waste disposal contractor.[1]
 - Do not attempt to transport hazardous waste in a personal vehicle.

Disposal of Empty Containers:

- Empty containers that held **2-Ethoxypentane** must also be managed carefully.
- For volatile organic solvents, the emptied container can be air-dried in a chemical fume hood.[9]
- After the residue has evaporated, the original label should be defaced, and the container can then be disposed of according to institutional guidelines, which may include recycling or disposal as regular solid waste.[9]

Logical Workflow for 2-Ethoxypentane Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Ethoxypentane**.



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Caption: Workflow for the safe disposal of **2-Ethoxypentane**, including peroxide risk assessment.

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